

Technical Guide: Solubility & Handling of p-Methylphenethyl Chloroacetamide in DMSO

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-chloro-N-[2-(4-methylphenyl)ethyl]acetamide

CAS No.: 1170803-77-6

Cat. No.: B1386989

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Executive Summary

p-Methylphenethyl chloroacetamide (C₁₁H₁₄ClNO, MW: 211.69 g/mol) is a secondary chloroacetamide derivative often utilized as a synthetic intermediate or an electrophilic probe in chemical biology. Its structural motif combines a lipophilic 4-methylphenethyl tail with a reactive chloroacetamide warhead.

While specific solubility data for this exact derivative is sparse in public libraries, structural analogues and physicochemical principles dictate that it exhibits high solubility in DMSO (>100 mM). However, its identity as an alkylating agent requires strict adherence to anhydrous protocols to prevent hydrolysis and ensure assay reproducibility. This guide provides the standard operating procedure (SOP) for generating high-integrity stock solutions.

Physicochemical Profile & Solubility Logic

To understand the solubility behavior, we must analyze the molecule's interaction with the solvent matrix.

Property	Value (Calculated/Est.)	Impact on DMSO Solubility
Molecular Formula	C ₁₁ H ₁₄ ClNO	Moderate molecular weight facilitates dissolution.
Molecular Weight	211.69 g/mol	Low MW (<500) favors high solubility limits.
Lipophilicity (LogP)	~2.2 – 2.5	The lipophilic p-methylphenethyl tail interacts favorably with DMSO's methyl groups via dispersion forces.
H-Bond Donors	1 (Amide NH)	DMSO (strong acceptor) solvates the amide proton effectively.
H-Bond Acceptors	1 (Amide Carbonyl)	DMSO interacts via dipole-dipole alignment.
Reactivity	Electrophile ()	Critical: Susceptible to hydrolysis in the presence of water; requires anhydrous DMSO.

The Solvation Mechanism

DMSO is a polar aprotic solvent (

). It dissolves p-methylphenethyl chloroacetamide through a dual mechanism:

- **Dipole-Dipole Interaction:** The sulfoxide oxygen of DMSO coordinates with the amide hydrogen of the solute.
- **Dispersion Forces:** The methyl groups of DMSO interact with the hydrophobic p-methylphenethyl scaffold, preventing aggregation.

Experimental Protocol: Preparation of Stock Solutions

Materials Required[1][2][3][4][5][6][7][8][9]

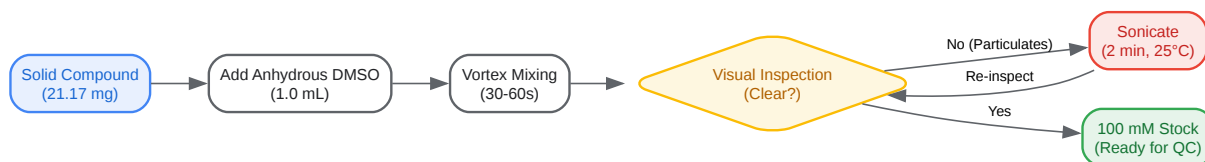
- Compound: p-Methylphenethyl chloroacetamide (Solid, >95% purity).
- Solvent: Anhydrous DMSO (≥99.9%, Water content <50 ppm). Note: Use a fresh bottle or one stored over molecular sieves.
- Vessels: Amber glass vials (borosilicate) with PTFE-lined caps. Avoid polystyrene.

Step-by-Step Solubilization Workflow

Target Concentration: 100 mM (Standard Stock)

- Gravimetric Measurement:
 - Weigh 21.17 mg of p-methylphenethyl chloroacetamide into a tared amber vial.
 - Why: Precision weighing minimizes error. Do not rely on volumetric transfers of solid.
- Solvent Addition:
 - Add 1.0 mL of anhydrous DMSO.
 - Technique: Pipette slowly down the side of the vial to wash down any adherent powder.
- Dissolution Mechanics:
 - Vortex at medium speed for 30–60 seconds.
 - Observation: The solution should become optically clear and colorless. If particles persist, sonicate in a water bath at ambient temperature (25°C) for 2 minutes.
 - Caution: Do not heat above 40°C to avoid accelerating thermal degradation of the chloroacetamide moiety.
- Quality Control (Visual):
 - Invert the vial and inspect against a dark background. "Schlieren" lines indicate incomplete mixing; particulates indicate incomplete dissolution.

Diagram: Solubilization & QC Workflow



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Caption: Iterative workflow for generating a homogeneous 100 mM stock solution, ensuring complete dissolution prior to usage.

Stability & Storage (The "Self-Validating" System)

Chloroacetamides are intrinsically reactive. In DMSO, the primary risk is not reaction with the solvent, but reaction with adventitious water (hydrolysis) or impurities (amines/thiols).

Storage Specifications

- Temperature: -20°C or -80°C.
- Container: Amber glass or polypropylene (PP) specifically rated for DMSO.
- Hygroscopicity: DMSO is hygroscopic. It absorbs water from the air, which can hydrolyze the C-Cl bond over time, generating HCl and the hydroxy-acetamide.

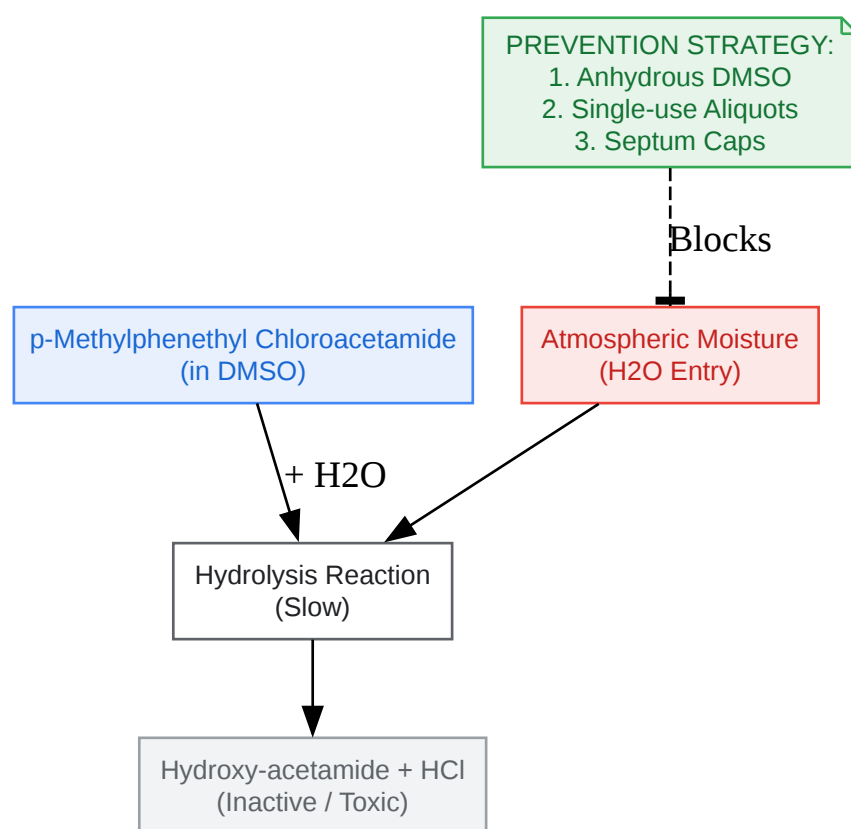
The Freeze-Thaw Validation Protocol

To ensure data integrity, adopt a "Single-Use Aliquot" strategy to avoid repeated freeze-thaw cycles which introduce moisture.

- Aliquot immediately after preparation (e.g., 50 µL volumes).
- Seal with Parafilm or use screw caps with O-rings.
- Thawing: Thaw at room temperature. Do not heat.

- Validation Check: Before use in a critical assay, dilute a small sample (1:100) in water/buffer. If immediate precipitation occurs, the stock may have concentrated due to solvent evaporation or degraded.

Diagram: Degradation Pathways & Prevention



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Caption: Mechanism of potential stock degradation via moisture ingress and the procedural controls to mitigate it.

Safety & Handling (E-E-A-T)

Warning: p-Methylphenethyl chloroacetamide is an alkylating agent.^[1] It is designed to covalently modify proteins (cysteine residues).^[1]

- Toxicity: Treat as a potential sensitizer and cytotoxic agent.

- Skin Contact: It can penetrate skin, especially when dissolved in DMSO (which acts as a permeation enhancer).
- PPE: Nitrile gloves are insufficient for prolonged contact with DMSO solutions. Use double-gloving or specific laminate gloves (e.g., Silver Shield) if handling large volumes.
- Deactivation: Spills should be treated with a solution of 5% sodium thiosulfate or an excess of a thiol (e.g., cysteine/glutathione) to quench the electrophile before disposal.

References

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- To cite this document: BenchChem. [Technical Guide: Solubility & Handling of p-Methylphenethyl Chloroacetamide in DMSO]. BenchChem, [2026]. [Online PDF]. Available

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